

Ebov-IN-7: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ebov-IN-7

Cat. No.: B12381184

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ebov-IN-7, also identified as compound 26, is a small molecule inhibitor of the Ebola virus (EBOV).[1] This technical guide provides a comprehensive overview of its chemical structure, properties, and biological activity. The information presented is intended for researchers and professionals involved in the discovery and development of antiviral therapeutics. **Ebov-IN-7** has been shown to inhibit Ebola virus entry into host cells by targeting the interaction between the viral glycoprotein (GP) and the host endosomal receptor, Niemann-Pick C1 (NPC1).[1]

Chemical Structure and Properties

Ebov-IN-7 is a complex molecule with a pyrrolidine moiety. Its detailed chemical information is summarized in the tables below.

Chemical Identification

Identifier	Value
Compound Name	Ebov-IN-7
Synonym	Compound 26
CAS Number	68207-16-9
Molecular Formula	C ₁₈ H ₁₈ ClN ₃ O ₃ S
Molecular Weight	407.88 g/mol
SMILES	<chem>O=C(NNC1=CC=CC=C1SC2=CC(Cl)=CC=C2--INVALID-LINK--=O)CN3CCCC3</chem> [2]
IUPAC Name	2-(2-(2-chlorophenylthio)-5-nitrophenylhydrazine-1-carbonyl)pyrrolidine

Physicochemical Properties (Predicted)

Property	Value
LogP	3.5
Topological Polar Surface Area (TPSA)	104.2 Å ²
Hydrogen Bond Donors	2
Hydrogen Bond Acceptors	6
Rotatable Bonds	5

Biological Activity

Ebov-IN-7 demonstrates potent antiviral activity against Ebola virus by inhibiting its entry into host cells.

Antiviral Activity

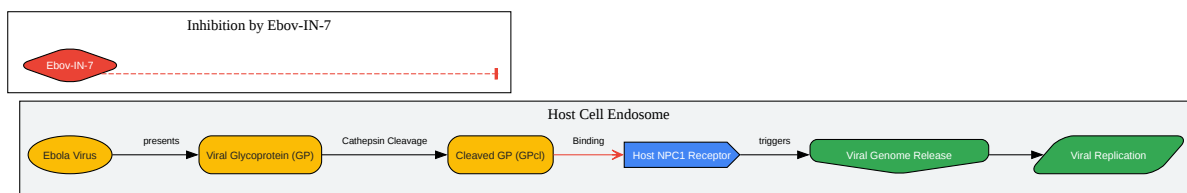
Parameter	Value	Cell Line	Assay
IC ₅₀ (pEBOV)	2.04 μ M[1]	HEK293T	EBOV-GP pseudotyped virus assay

Cytotoxicity

Parameter	Value	Cell Line
CC ₅₀	60 μ M[1]	HeLa
CC ₅₀	>100 μ M	Vero

Mechanism of Action

Ebov-IN-7 functions by disrupting the crucial interaction between the cleaved form of the Ebola virus glycoprotein (GPcl) and the host's Niemann-Pick C1 (NPC1) receptor within the endosome. This interaction is a critical step for the fusion of the viral and endosomal membranes, which allows the viral genetic material to enter the cytoplasm. By inhibiting this binding, **Ebov-IN-7** effectively blocks viral entry and subsequent replication.



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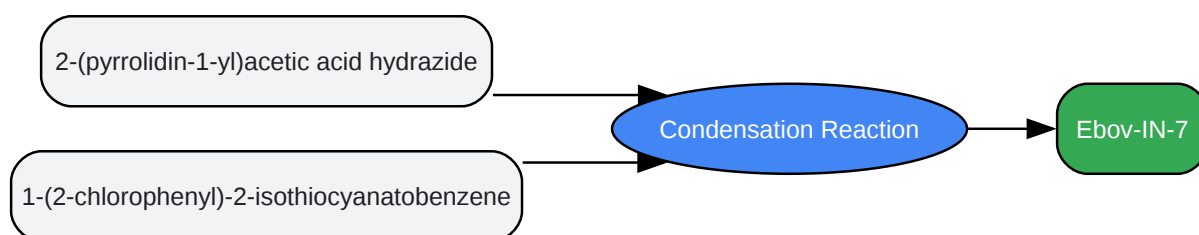
Mechanism of action for **Ebov-IN-7**.

Experimental Protocols

Detailed methodologies for key experiments are crucial for the validation and further development of **Ebov-IN-7**.

Synthesis of Ebov-IN-7

The synthesis of **Ebov-IN-7** has been reported by Lasala F, et al. in Antiviral Research, 2021. The detailed, step-by-step protocol is described in the aforementioned publication. A generalized synthetic workflow is depicted below.



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Generalized synthesis workflow for **Ebov-IN-7**.

EBOV-GP Pseudotyped Virus Neutralization Assay

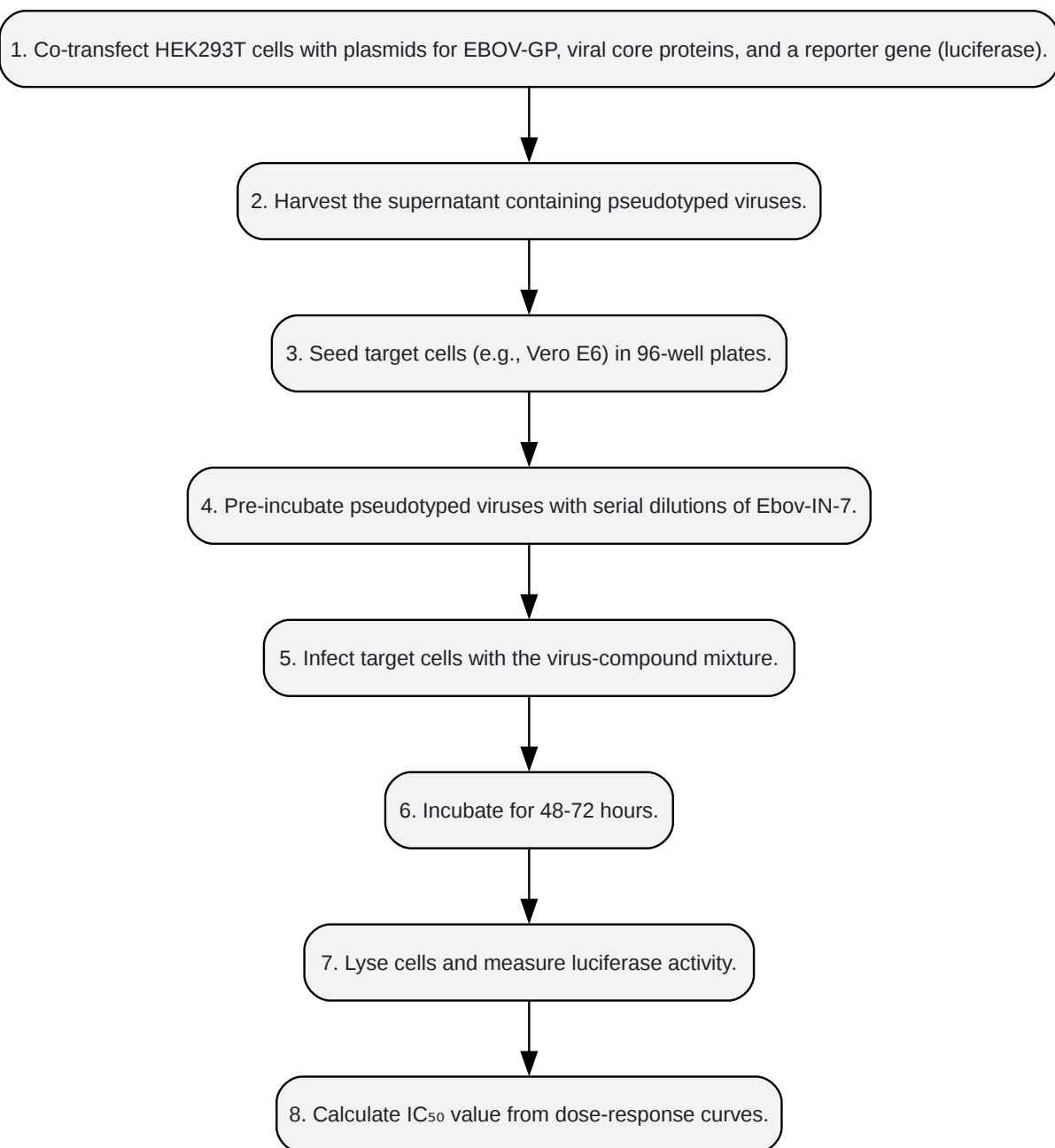
This assay is used to determine the inhibitory concentration (IC_{50}) of **Ebov-IN-7** against Ebola virus entry.

Materials:

- HEK293T cells
- Vesicular Stomatitis Virus (VSV) or Lentiviral vector system
- Plasmids encoding EBOV glycoprotein (GP) and a reporter gene (e.g., luciferase)
- **Ebov-IN-7**
- Cell culture medium and supplements
- Luciferase assay reagent

- 96-well plates

Workflow:



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Workflow for the EBOV-GP pseudotyped virus neutralization assay.

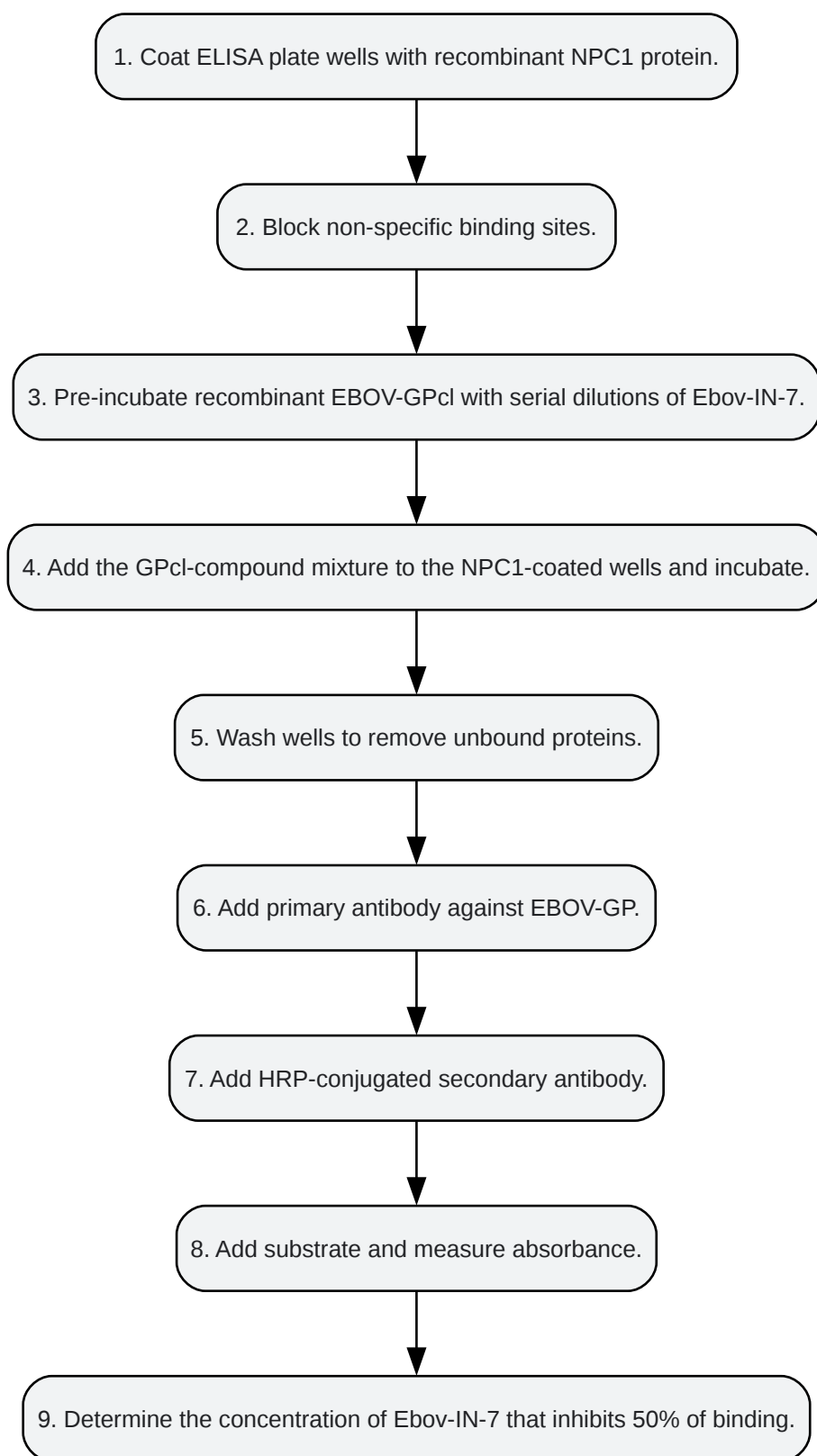
EBOV-GPcl/NPC1 Interaction Assay

This assay directly measures the ability of **Ebov-IN-7** to inhibit the binding of cleaved EBOV-GP to the NPC1 receptor.

Materials:

- Recombinant cleaved EBOV glycoprotein (GPcl)
- Recombinant NPC1 protein (or domain C)
- **Ebov-IN-7**
- ELISA plates
- Antibodies for detection (e.g., anti-GP and HRP-conjugated secondary antibody)
- Substrate for HRP
- Plate reader

Workflow:



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Workflow for the EBOV-GPcl/NPC1 interaction assay.

Conclusion

Ebov-IN-7 represents a promising lead compound for the development of novel anti-Ebola virus therapeutics. Its mechanism of action, targeting the host-virus interaction essential for viral entry, provides a clear rationale for its antiviral activity. The data and protocols presented in this technical guide are intended to facilitate further research and development of this and similar compounds. Further studies are warranted to evaluate its in vivo efficacy and safety profile.

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References

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- 2. Discovery of Thiophene Derivatives as Potent, Orally Bioavailable, and Blood–Brain Barrier-Permeable Ebola Virus Entry Inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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